

Novel Therapeutic Applications of Disulfiram: A Technical Guide

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Compound of Interest

Compound Name: Disuprazole

CAS No.: 99499-40-8

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Introduction

Disulfiram, a drug primarily known for its use in the management of alcohol dependence, is garnering significant attention for its potential in novel therapeutic areas. Its mechanism of action, the irreversible inhibition of aldehyde dehydrogenase (ALDH), has far-reaching implications beyond alcohol metabolism.^{[1][2]} Recent preclinical and clinical investigations have illuminated a promising new role for Disulfiram in the treatment of certain retinal degenerative diseases. This guide provides a detailed overview of this emerging application for researchers, scientists, and drug development professionals.

Mechanism of Action in Retinal Degeneration

In the context of retinal diseases such as retinitis pigmentosa (RP) and macular degeneration, the therapeutic potential of Disulfiram stems from its ability to inhibit the synthesis of retinoic acid.^{[3][4]} In degenerating retinas, the hyperactivity of retinal ganglion cells (RGCs) contributes to vision loss by creating "noise" that interferes with the transmission of visual signals from the photoreceptors to the brain.^[3] This hyperactivity is driven by an excess production of retinoic acid.^[3] Disulfiram inhibits the enzymes responsible for retinoic acid synthesis, thereby reducing

RGC hyperactivity and improving the signal-to-noise ratio of visual information reaching the brain.[3]

Signaling Pathway of Disulfiram in the Retina



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Caption: Signaling pathway of Disulfiram in reducing retinal ganglion cell hyperactivity.

Preclinical and Clinical Evidence

Initial evidence for the efficacy of Disulfiram in treating retinal degeneration emerged from preclinical studies in mouse models of RP. These studies demonstrated that Disulfiram could restore some degree of vision in these animals.[3] This foundational research has paved the way for clinical trials in human subjects.

Table 1: Summary of Key Preclinical and Clinical Studies

Study Type	Model/Population	Key Findings	Reference
Preclinical	Mouse model of advanced retinitis pigmentosa	Restored some vision in mice. Reduced hyperactivity and sensory noise in retinal ganglion cells.	[3]
Phase 1 Clinical Trial	30 participants with retinitis pigmentosa	Evaluating the safety and efficacy of Disulfiram in improving vision.	[3]
Clinical Trial	Patients with macular degeneration and other photoreceptor dystrophies	Investigating the potential of Disulfiram to improve vision in a broader range of retinal degenerative diseases.	[3][4]

Experimental Protocols

The following outlines the general methodologies employed in the clinical investigation of Disulfiram for retinal degeneration.

1. Participant Recruitment and Screening:

- **Inclusion Criteria:** Participants are typically adults diagnosed with a specific retinal degenerative disease (e.g., retinitis pigmentosa).[4] A comprehensive medical history and ophthalmic examination are conducted to confirm the diagnosis and establish baseline visual function.[4]
- **Exclusion Criteria:** Individuals with contraindications to Disulfiram use, such as certain cardiovascular conditions or pregnancy, are excluded.[4] A negative pregnancy test is typically required for female participants of childbearing potential.[4]

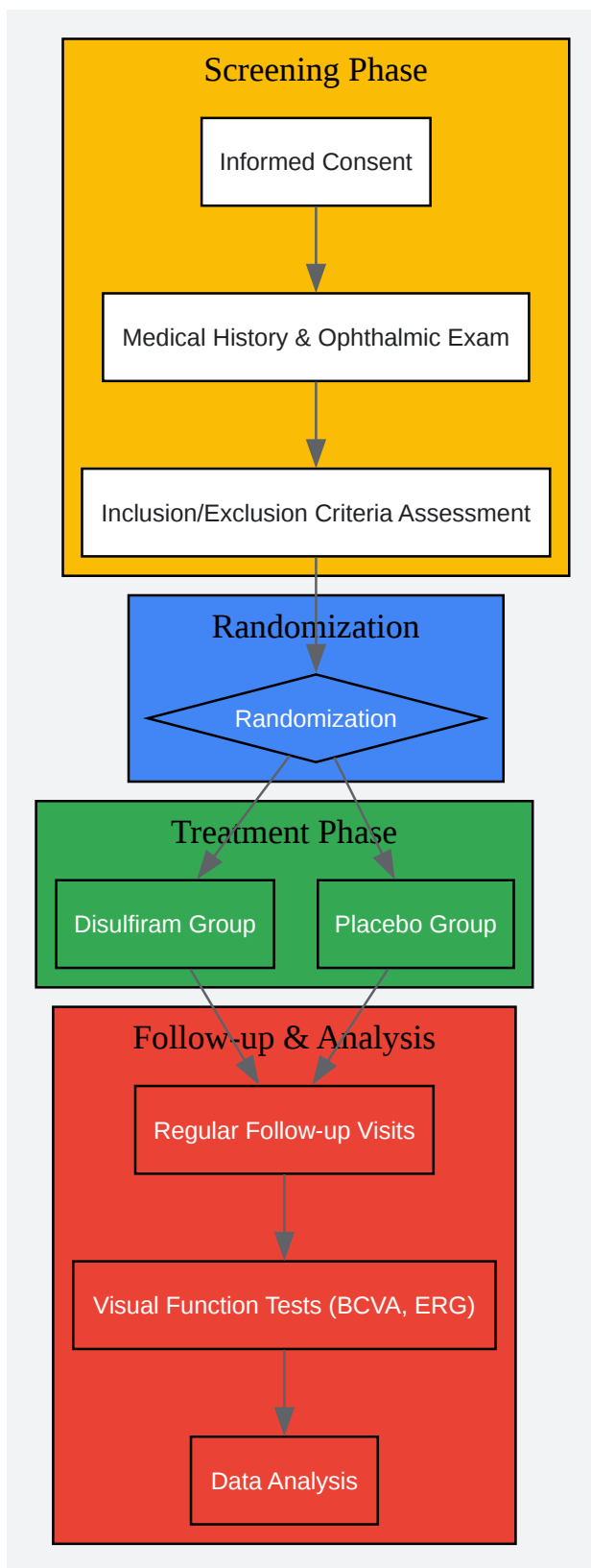
2. Study Design and Intervention:

- Design: The studies are often designed as randomized, placebo-controlled trials to minimize bias.[\[3\]](#)
- Intervention: Participants are administered a daily oral dose of Disulfiram. The exact dosage is determined by the study protocol.
- Duration: The treatment period can range from several weeks to months, with regular follow-up assessments.[\[4\]](#)

3. Outcome Measures:

- Primary Outcome: The primary endpoint is often a measure of visual function, such as best-corrected visual acuity (BCVA).
- Secondary Outcomes: These may include changes in visual field, electroretinography (ERG) recordings to assess retinal function, and patient-reported outcomes on visual quality of life.

Experimental Workflow for a Clinical Trial of Disulfiram in Retinitis Pigmentosa



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